

4-Chloro-4'-nitro-1,1'-biphenyl: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 4-Chloro-4'-nitro-1,1'-biphenyl

CAS No.: 6242-97-3

Cat. No.: B1606550

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Executive Summary

4-Chloro-4'-nitro-1,1'-biphenyl (CAS: 2113-61-3) is a halogenated nitroaromatic compound. [1] Its disposal requires strict adherence to halogenated waste protocols due to the release of hydrochloric acid (HCl) and nitrogen oxides (NOx) upon combustion. It is suspected of causing genetic defects and cancer (H341, H351) and is toxic to aquatic life.[2]

Immediate Action Directive:

- NEVER dispose of down the drain.[3]
- NEVER mix with oxidizing acids (e.g., Nitric Acid) or strong bases.
- ALWAYS segregate into the Halogenated Waste stream.

Chemical Identification & Physical Properties

Accurate identification is the first step in compliant disposal. This compound is often a synthesis intermediate (e.g., Suzuki couplings) and may be present as a solid or in solution.

Property	Data
Chemical Name	4-Chloro-4'-nitro-1,1'-biphenyl
CAS Number	2113-61-3
Molecular Formula	C ₁₂ H ₈ ClNO ₂
Molecular Weight	233.65 g/mol
Physical State	Solid (Pale yellow to yellow powder/crystals)
Solubility	Insoluble in water; soluble in organic solvents (DCM, THF)
Key Hazard Codes	H301+H311+H331 (Toxic), H351 (Suspected Carcinogen), H411 (Toxic to Aquatic Life)

Hazard Assessment & Causality

To understand why specific disposal routes are mandated, we must examine the chemical behavior of the molecule during waste treatment.

The Halogen Factor (The "Scrubber" Requirement)

Because this molecule contains a chlorine atom bonded to an aromatic ring, standard incineration is insufficient.

- Mechanism: Upon combustion, the organic framework oxidizes to CO₂, but the chlorine atom forms hydrogen chloride (HCl) gas.
- Operational Impact: If incinerated in a standard facility lacking acid gas scrubbers, this releases corrosive acid rain precursors. Therefore, it must be tagged as Halogenated Waste so it is routed to facilities equipped with wet scrubbers (e.g., rotary kilns with caustic quench).

The Nitro Group (Thermal Stability)

While mono-nitro compounds are generally stable, they are energetic functional groups.

- Mechanism: Nitro groups (-NO₂) provide their own oxygen source during decomposition.
- Operational Impact: Do not concentrate this waste in rotary evaporators to dryness if peroxides or other unstable impurities are suspected. Store away from reducing agents (hydrides) and strong bases to prevent exothermic decomposition.

Step-by-Step Disposal Protocol

Solid Waste Disposal (Pure Compound or Contaminated Solids)

Use this workflow for expired reagents, spill cleanup materials, or contaminated gloves.

- Containment: Place the solid material in a clear, chemically compatible plastic bag (polyethylene).
- Double-Bagging: Place the first bag inside a second bag (double containment) to prevent particulate leakage.
- Labeling: Attach a hazardous waste tag.
 - Constituents: Write "**4-Chloro-4'-nitro-1,1'-biphenyl**" (do not use abbreviations).
 - Hazard Checkboxes: Check "Toxic" and "Carcinogen."
- Accumulation: Place the sealed bag into the laboratory's designated Solid Hazardous Waste Drum.

Liquid Waste Disposal (Reaction Mixtures/Mother Liquors)

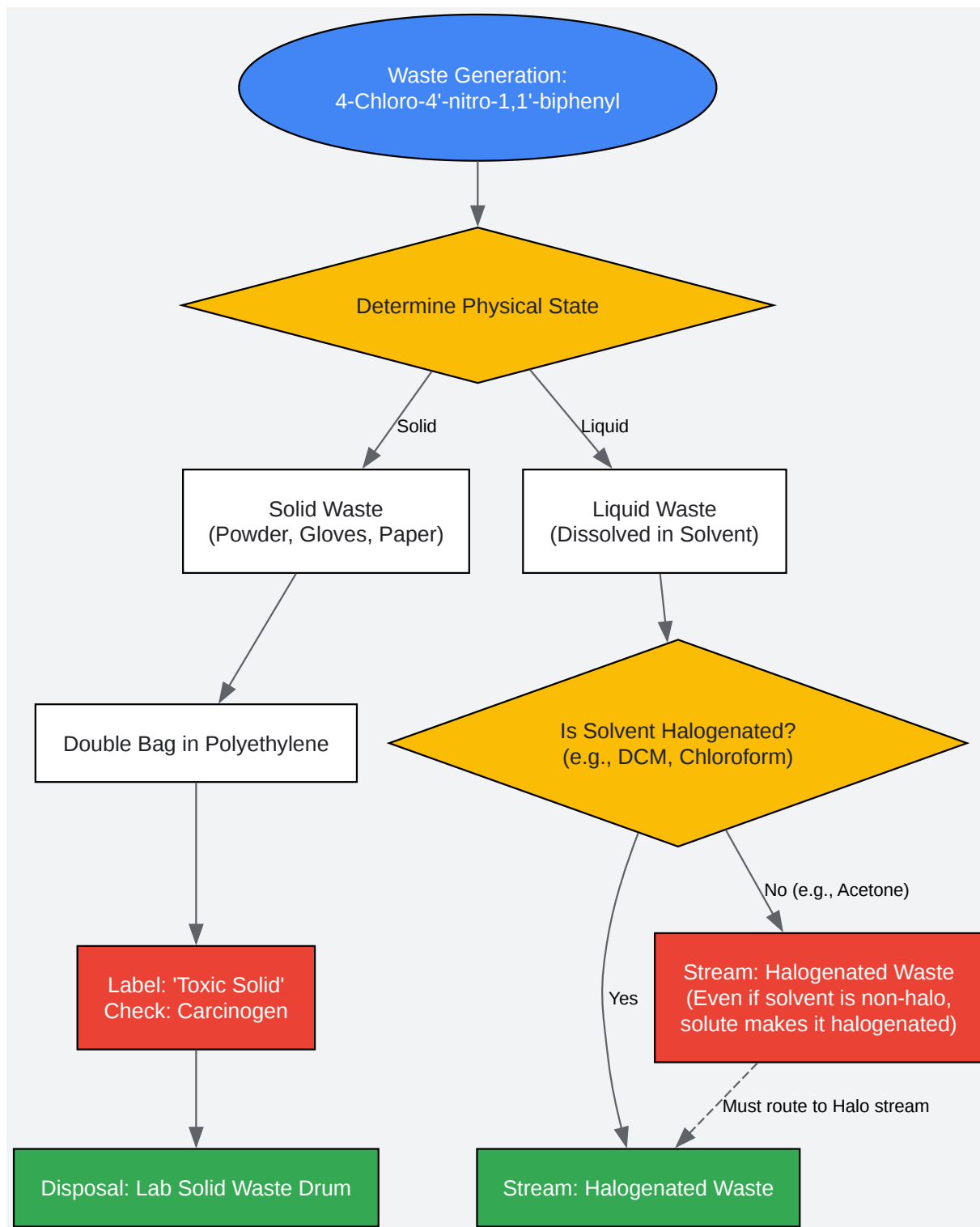
Use this workflow if the compound is dissolved in solvents like Dichloromethane (DCM), Ethyl Acetate, or THF.

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with the halogenated waste stream.
- Segregation: Pour the solution into the Halogenated Organic Waste carboy.

- Critical: Do not pour into the "Non-Halogenated" or "Flammables Only" carboy. Even small amounts of chlorine can violate the permit of a non-halogenated incinerator.
- pH Check: Ensure the waste solution is neutral (pH 6-8). If the reaction mixture was acidic or basic, neutralize it before adding it to the central waste container to prevent exothermic polymerization in the drum.
- Cap & Log: Tightly cap the carboy and log the addition on the waste accumulation sheet (e.g., "500mL DCM containing <1% **4-Chloro-4'-nitro-1,1'-biphenyl**").

Operational Workflow Diagram

The following logic tree illustrates the decision-making process for disposing of this specific compound.



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Figure 1: Decision logic for segregating **4-Chloro-4'-nitro-1,1'-biphenyl** waste streams. Note that liquid waste containing this compound defaults to the Halogenated stream regardless of the solvent.

Emergency Procedures (Spills)

In the event of a benchtop spill (solid or liquid):

- **Evacuate & PPE:** Clear the immediate area. Don nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If powder is airborne, use a fitted N95 or P100 respirator.
- **Containment:**
 - Solid: Cover with wet paper towels to prevent dust generation, then scoop into a bag.
 - Liquid: Absorb with vermiculite or a commercial organic spill pad.
- **Decontamination:** Clean the surface with a soap and water solution.^[4] Do not use bleach (potential reaction with organic amines if reduction occurs).
- **Disposal:** Place all cleanup materials into the Solid Hazardous Waste stream as described in Section 4.1.

Regulatory Compliance (RCRA & EPA)

In the United States, this waste is regulated under the Resource Conservation and Recovery Act (RCRA).

- **Waste Classification:** While not always explicitly P-listed (unless specified by local state variations), it defaults to Characteristic Hazardous Waste due to toxicity and ignitability (if in solvent).
- **EPA Codes:**
 - D001: If in an ignitable solvent (Flash point <60°C).

- Halogenated Solvents (F-List): If mixed with spent methylene chloride or similar solvents (F001/F002).
- TSCA: This substance is listed on the TSCA inventory. Disposal must ensure no release into environmental water or soil.[4]

References

- PubChem.**4-Chloro-4'-nitro-1,1'-biphenyl** Compound Summary (CID 582488).[1] National Library of Medicine. [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Characteristics: A User-Friendly Reference Document. [[Link](#)]
- Princeton University EHS.Laboratory Waste Disposal Guide: Halogenated vs. Non-Halogenated Solvents. [[Link](#)]

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Sources

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